

1-Methyllysergol-d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Methyllysergol-d3

Cat. No.: B15622593

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Disclaimer: Information regarding the specific deuterated compound **1-Methyllysergol-d3** is not readily available in public scientific literature. This guide is based on the known properties of its non-deuterated counterpart, 1-Methyllysergol, and general principles of isotopic labeling for use in analytical chemistry.

Introduction

1-Methyllysergol is a member of the ergoline family of alkaloids, a diverse group of compounds produced by fungi of the *Claviceps* genus, commonly known as ergot fungi. These alkaloids are known for their wide range of pharmacological activities, primarily due to their structural similarity to neurotransmitters such as serotonin, dopamine, and norepinephrine. 1-Methyllysergol itself is a derivative of lysergol. The "-d3" designation indicates that three hydrogen atoms in the 1-methyl group have been replaced with deuterium, a stable isotope of hydrogen. This isotopic labeling makes **1-Methyllysergol-d3** an invaluable tool for researchers, particularly as an internal standard in quantitative mass spectrometry-based analyses.

Chemical and Physical Properties

The precise physical properties of **1-Methyllysergol-d3** have not been empirically determined in published literature. However, they are expected to be very similar to those of 1-Methyllysergol, with a slight increase in molecular weight due to the presence of three deuterium atoms.

Property	Value (Predicted for 1-Methyllysergol-d3)	Value (1-Methyllysergol)
Molecular Formula	C ₁₇ H ₁₇ D ₃ N ₂ O	C ₁₇ H ₂₀ N ₂ O
Molecular Weight	~271.38 g/mol	268.35 g/mol
Appearance	White to off-white solid (Predicted)	White to off-white solid
Solubility	Soluble in organic solvents like methanol, ethanol, acetonitrile, and DMSO. (Predicted)	Soluble in organic solvents.
Stability	Stable under standard laboratory conditions. Should be protected from light and stored in a cool, dry place. (Predicted)	Stable under recommended storage conditions.

Applications in Research

The primary application of **1-Methyllysergol-d3** is as an internal standard for the quantification of 1-Methyllysergol or other structurally related ergot alkaloids in complex biological matrices such as plasma, urine, and tissue samples. Its utility stems from the fact that its chemical and physical behavior is nearly identical to the non-deuterated analyte, but it can be distinguished by its mass in a mass spectrometer. This allows for accurate correction of variations that may occur during sample preparation and analysis, such as extraction efficiency and instrument response.

Experimental Protocols

Quantitative Analysis of 1-Methyllysergol in Biological Samples using LC-MS/MS

This protocol outlines a general procedure for the use of **1-Methyllysergol-d3** as an internal standard.

1. Sample Preparation (Protein Precipitation)

- To 100 μL of biological matrix (e.g., plasma), add 10 μL of a known concentration of **1-Methyllysergol-d3** in methanol (internal standard).
- Add 300 μL of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase for LC-MS/MS analysis.

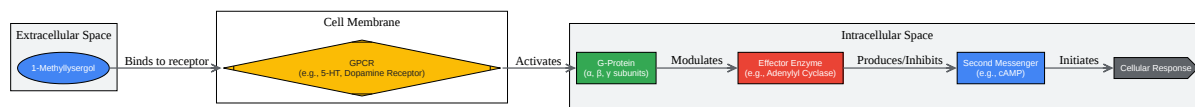
2. LC-MS/MS Analysis

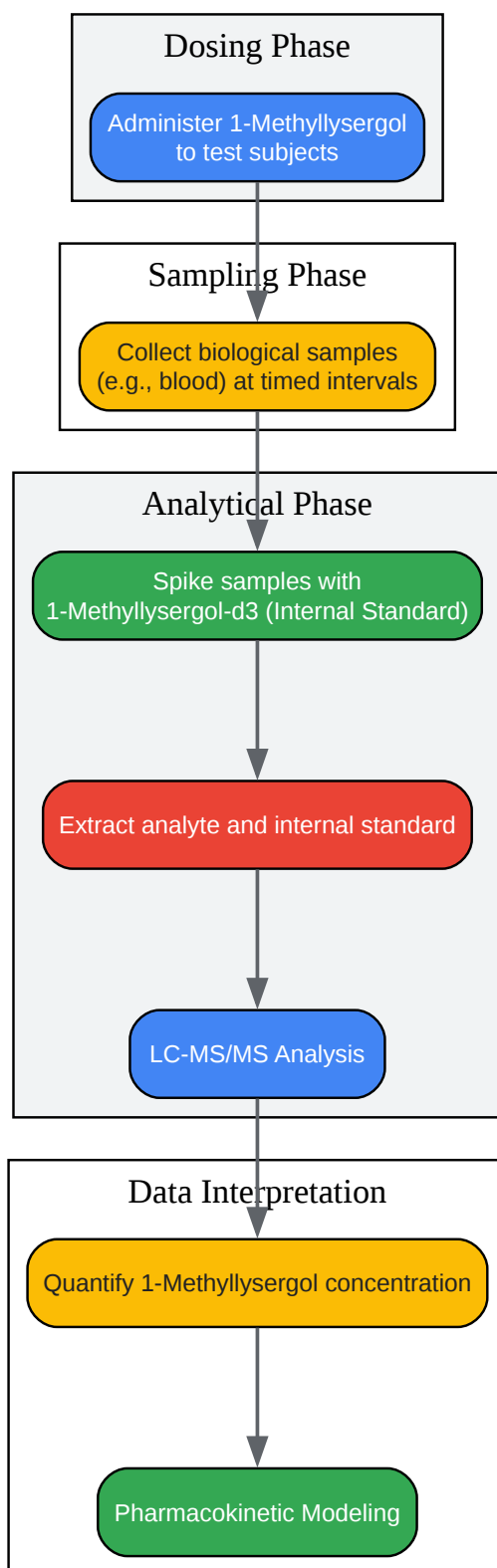
- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 5 minutes.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μL .

- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both 1-Methyllysergol and **1-Methyllysergol-d3**. The exact m/z values would need to be determined experimentally.

Signaling Pathways

Ergot alkaloids, including 1-Methyllysergol, are known to interact with various G-protein coupled receptors (GPCRs), particularly serotonin (5-HT), dopamine (D), and adrenergic (α) receptors. The specific receptor binding profile of 1-Methyllysergol is not extensively characterized in public literature, but it is expected to share some of the activities of other lysergol derivatives.





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Phone: (601) 213-4426
Email: info@benchchem.com

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